

A Technical Guide to Carbophenothion: Chemical Identity and Mechanism of Action

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Compound of Interest

Compound Name: Carbophenothion

Cat. No.: B1668428

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the organophosphate compound **Carbophenothion**, focusing on its chemical identifiers and established mechanism of action. The information is structured to serve as a technical resource for professionals in research and development.

Chemical Identifiers

Carbophenothion is a non-systemic insecticide and acaricide known for its long residual activity.^[1] Accurate identification of this compound is critical for research, safety, and regulatory purposes. The following table summarizes its key chemical identifiers.^{[2][3][4][5][6][7]}

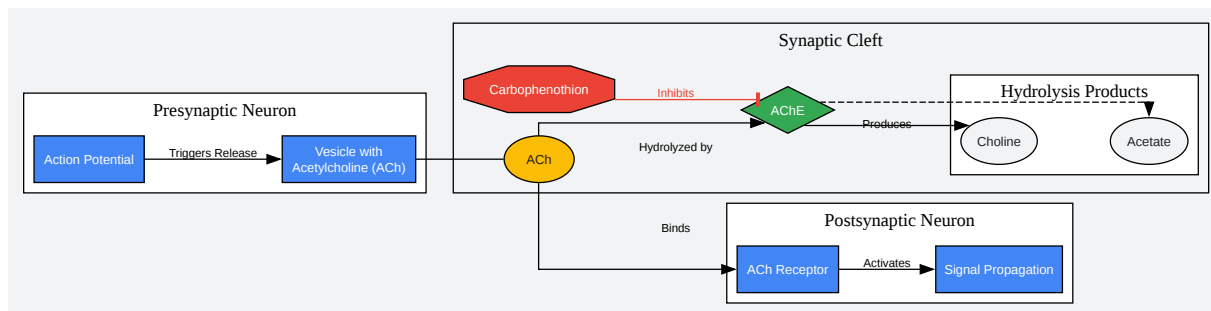
| Identifier Type | Data |
|------------------|---|
| CAS Number | 786-19-6[2][4][5] |
| IUPAC Name | S-[[[4-chlorophenyl)sulfanyl]methyl} O,O-diethyl phosphorodithioate[3][5][8] |
| Chemical Formula | C ₁₁ H ₁₆ ClO ₂ PS ₃ [2][3][4][5] |
| Molecular Weight | 342.87 g/mol [1][4] |
| Canonical SMILES | CCOP(=S)(OCC)SCSC1=CC=C(C=C1)Cl[2][3][6] |
| InChI | InChI=1S/C11H16ClO2PS3/c1-3-13-15(16,14-4-2)18-9-17-11-7-5-10(12)6-8-11/h5-8H,3-4,9H2,1-2H3[2][3][5][6] |
| InChIKey | VEDTXTNSFWUXGQ-UHFFFAOYSA-N[2][3][5] |
| Common Synonyms | Trithion, Garrathion, Stauffer R-1303, Acarithion, Carbofenotion[1][2][4][7][8] |
| EC Number | 212-324-1[7] |

Mechanism of Action: Acetylcholinesterase Inhibition

Carbophenothion, like other organophosphate pesticides, exerts its toxic effects primarily through the inhibition of acetylcholinesterase (AChE).[2][7][9] AChE is a critical enzyme in the nervous system of insects and mammals, responsible for the hydrolysis of the neurotransmitter acetylcholine (ACh) into choline and acetic acid. This process terminates the nerve signal at cholinergic synapses.

By inhibiting AChE, **Carbophenothion** leads to an accumulation of acetylcholine in the synaptic cleft. This results in excessive, continuous stimulation of cholinergic receptors, leading to neurotoxicity and ultimately, the death of the organism.[9]

The following diagram illustrates the signaling pathway at a cholinergic synapse and the disruptive effect of **Carbophenothion**.



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Caption: Mechanism of **Carbophenothion** as an Acetylcholinesterase (AChE) inhibitor.

Experimental Context and Protocols

The characterization and study of **Carbophenothion** involve various experimental methodologies. While detailed protocols are specific to individual studies, the foundational approaches are summarized below.

1. Toxicity Assessment (e.g., LD₅₀ Determination)

The acute toxicity of **Carbophenothion** is typically quantified by determining its median lethal dose (LD₅₀), the dose required to kill half the members of a tested population.

- Objective: To determine the concentration of **Carbophenothion** that causes 50% mortality in a test animal population (e.g., rats).
- General Protocol:
 - Animal Model: Wistar or Sprague-Dawley rats are commonly used.

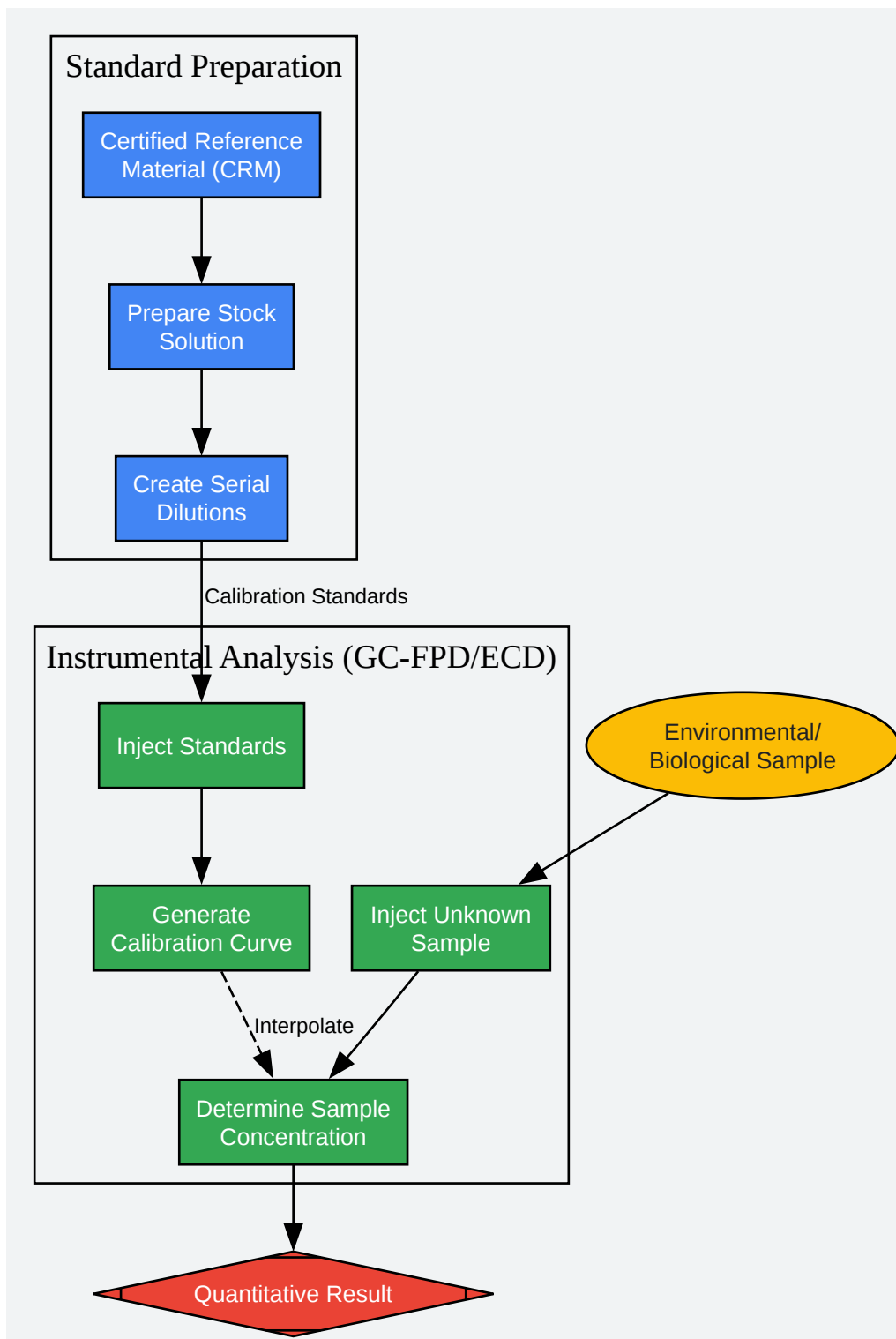
- Dose Administration: A range of **Carbophenothion** doses are prepared and administered to different groups of animals, typically via oral gavage or dermal application.[\[4\]](#)
- Observation: Animals are observed for a set period (e.g., 14 days) for signs of toxicity and mortality.
- Data Analysis: Mortality data is plotted against the log of the dose. Statistical methods, such as probit analysis, are used to calculate the LD₅₀ value. The oral LD₅₀ for female and male rats has been reported as 10 mg/kg and 30 mg/kg, respectively.[\[4\]](#)

2. Analytical Standardization and Quantification

Carbophenothion is used as an analytical standard for the calibration of analytical instruments and the quantification of its residues in environmental or biological samples.

- Objective: To accurately identify and quantify **Carbophenothion** using analytical techniques.
- General Workflow:
 - Standard Preparation: A certified reference material of **Carbophenothion** with a known purity is dissolved in a suitable solvent to create a stock solution of a precise concentration.
 - Calibration Curve: A series of dilutions are made from the stock solution to create calibration standards of varying concentrations.
 - Instrumentation: Techniques like High-Resolution Gas Chromatography (HRGC) coupled with detectors such as an Electron-Capture Detector (ECD) or a Flame Photometric Detector (FPD) are commonly employed.
 - Analysis: The calibration standards are injected into the instrument to generate a calibration curve (response vs. concentration).
 - Quantification: The sample containing an unknown amount of **Carbophenothion** is then analyzed, and its concentration is determined by interpolating its response from the calibration curve.

The following diagram outlines the general workflow for using **Carbophenothion** as an analytical standard.



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Caption: General workflow for quantification using an analytical standard of **Carbophenothion**.

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